

Chemical formula and CAS number for 2,4-Dimethylpentane

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Compound of Interest

Compound Name: 2,4-Dimethylpentane

Cat. No.: B089610

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An In-depth Technical Guide to 2,4-Dimethylpentane

Audience: Researchers, scientists, and drug development professionals.

This guide provides comprehensive information on the chemical identity and properties of **2,4-Dimethylpentane**, a branched-chain alkane.

Core Chemical Identifiers

2,4-Dimethylpentane is an acyclic branched alkane. Its chemical structure consists of a five-carbon pentane chain with two methyl group substituents at the second and fourth positions.

Chemical Formula and CAS Number

The molecular formula for **2,4-Dimethylpentane** is C_7H_{16} .^{[1][2][3][4]} The condensed structural formula is $[(H_3C)_2CH]_2CH_2$.^[5]

The CAS (Chemical Abstracts Service) Registry Number for **2,4-Dimethylpentane** is 108-08-7.^{[1][2][3][4][5]} This unique identifier is assigned to every chemical substance described in the open scientific literature.

Data Presentation: Chemical Identifiers

For clarity and quick reference, the core identifiers for **2,4-Dimethylpentane** are summarized in the table below.

Identifier	Value
IUPAC Name	2,4-Dimethylpentane
Molecular Formula	C ₇ H ₁₆
CAS Number	108-08-7
Molecular Weight	100.20 g/mol
Alternate Names	Diisopropylmethane

Visualization of Chemical Identity

The following diagram illustrates the relationship between the common name and its primary chemical identifiers.

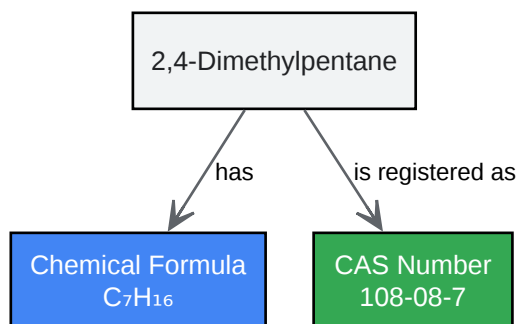


Figure 1. Core Identifiers for 2,4-Dimethylpentane

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Figure 1. Core Identifiers for **2,4-Dimethylpentane**

Further sections of this technical guide would typically include detailed experimental protocols for synthesis and analysis, extensive tables of physical and chemical properties, and diagrams of relevant reaction pathways. The information provided above constitutes the foundational identification of this compound.

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References

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